

# PCK3145 Peptide: A Technical Guide to its Function and Signaling Pathway

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## Compound of Interest

Compound Name: *Tigapotide*

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## Abstract

PCK3145, also known as **Tigapotide**, is a synthetic 15-amino acid peptide derived from the human prostate secretory protein 94 (PSP94). Initially investigated for its therapeutic potential in prostate cancer, research has unveiled its broader anti-neoplastic properties. This technical guide provides a comprehensive overview of PCK3145's core functions, delving into its molecular signaling pathways, and presenting key quantitative data from pivotal studies. Detailed experimental protocols for foundational research methodologies are also provided to facilitate further investigation into this promising anti-cancer agent.

## Core Functions of PCK3145

PCK3145 exhibits a multi-faceted anti-cancer profile characterized by the following key functions:

- **Inhibition of Tumor Growth and Proliferation:** PCK3145 has demonstrated a significant capacity to reduce tumor volume and inhibit the proliferation of various cancer cell lines, including those of the prostate, breast, and colon.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Induction of Apoptosis:** A primary mechanism of PCK3145's anti-tumor activity is the induction of programmed cell death, or apoptosis, in cancer cells.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This has been observed both in vitro and in vivo.

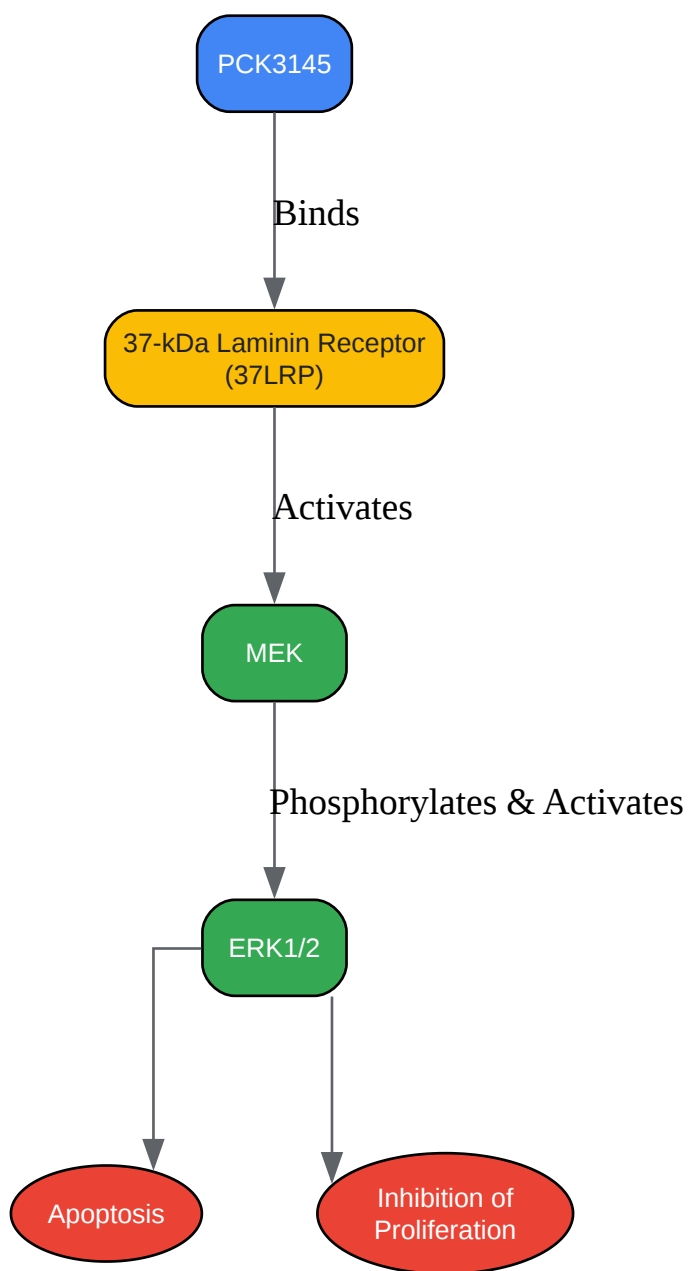
- **Anti-Metastatic Activity:** The peptide has been shown to reduce the development of skeletal metastases, a common and devastating complication of advanced prostate cancer.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- **Reduction of Malignancy-Associated Hypercalcemia:** In pre-clinical models, PCK3145 effectively lowers elevated plasma calcium levels, a condition often associated with bone metastases.[\[1\]](#)[\[4\]](#)
- **Modulation of Key Proteins:** PCK3145 influences the expression and activity of several proteins involved in cancer progression, including the reduction of parathyroid hormone-related peptide (PTHrP) and matrix metalloproteinase-9 (MMP-9).[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Anti-Angiogenic Properties:** The peptide has been observed to inhibit the formation of new blood vessels, a process crucial for tumor growth and metastasis.[\[7\]](#)

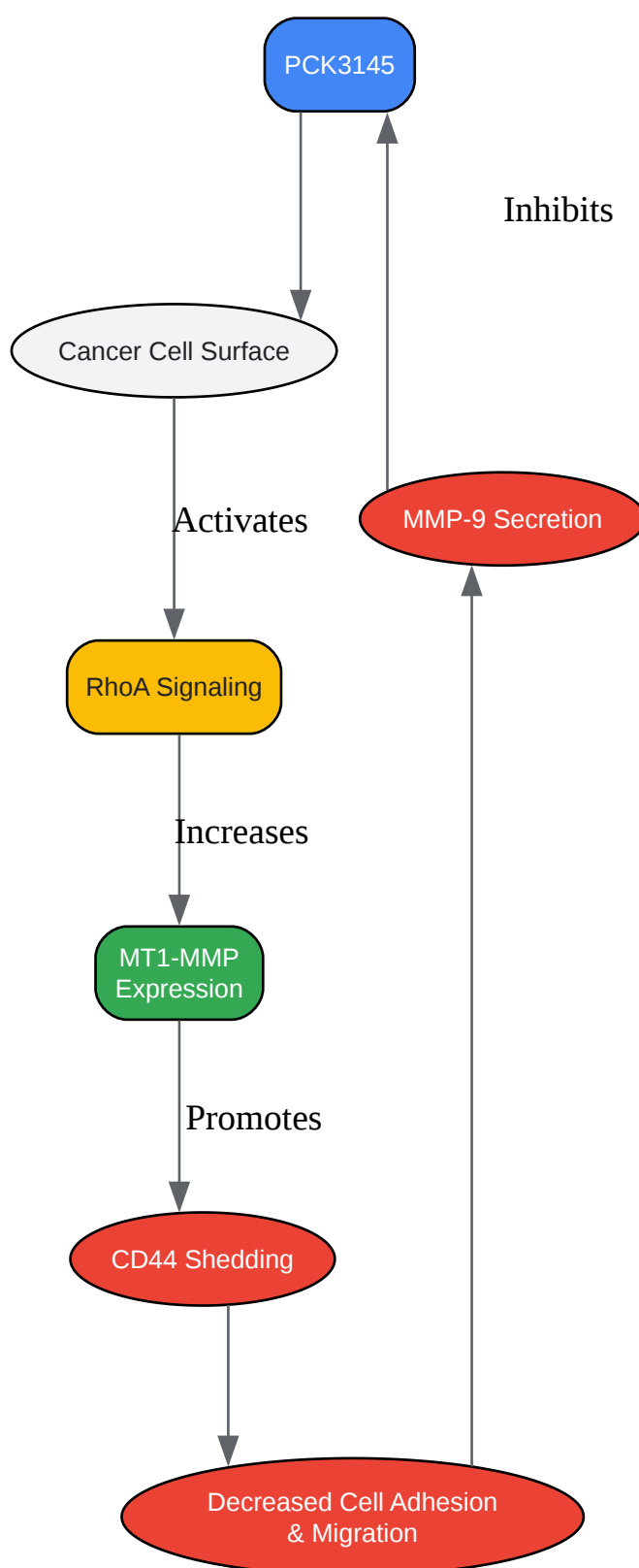
## Signaling Pathways of PCK3145

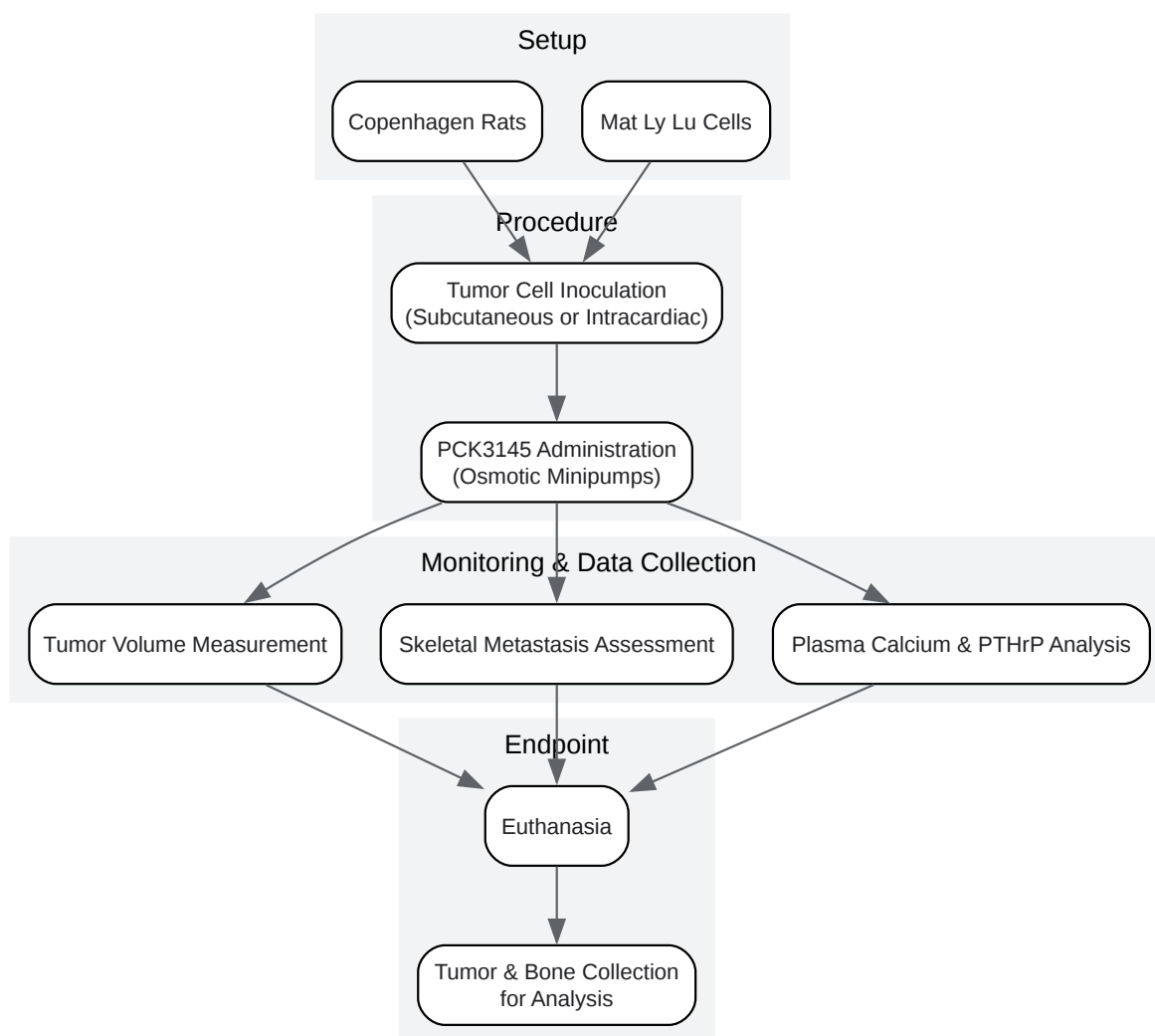
While the complete molecular signaling network of PCK3145 is still under investigation, two primary pathways have been implicated in its mechanism of action.

### Laminin Receptor-Mediated MEK/ERK Pathway

One proposed signaling cascade involves the interaction of PCK3145 with the 37-kDa laminin receptor precursor (37LRP) on the cell surface. This interaction is thought to trigger a downstream signaling cascade that leads to the activation of the MEK/ERK pathway. The transient activation of MEK and ERK1/2 has been observed in cancer cells following PCK3145 treatment, suggesting a potential role for this pathway in mediating the peptide's anti-proliferative and pro-apoptotic effects.[\[2\]](#)[\[3\]](#)







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